

Essential Safety and Operational Guide for Handling INF39

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Compound of Interest

Compound Name: INF39

Cat. No.: B608100

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For researchers, scientists, and drug development professionals working with **INF39**, a comprehensive understanding of safety protocols and handling procedures is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe and effective use of this irreversible NLRP3 inhibitor.

Personal Protective Equipment (PPE) and Safety Measures

When handling **INF39**, appropriate personal protective equipment is mandatory to minimize exposure and ensure laboratory safety. The following PPE should be worn at all times:

- **Eye and Face Protection:** Chemical safety goggles or a face shield are essential to protect against splashes.
- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and change them immediately if contaminated.
- **Skin and Body Protection:** A laboratory coat must be worn. For operations with a higher risk of exposure, consider additional protective clothing.
- **Respiratory Protection:** If working with the powdered form or in a situation where aerosolization is possible, a certified respirator is necessary.

General laboratory hygiene practices should be strictly followed. Do not eat, drink, or smoke in areas where **INF39** is handled. Wash hands thoroughly after handling the compound.

Hazard Identification and First Aid

INF39 should be handled with care, assuming it is a hazardous substance.

Hazard Statement	Precautionary Statement
May be harmful if swallowed, inhaled, or absorbed through the skin.	Avoid contact with eyes, skin, and clothing. Avoid breathing dust, fume, gas, mist, vapors, or spray.

First Aid Measures:

- In case of eye contact: Immediately flush with plenty of water for at least 15 minutes.
- In case of skin contact: Immediately wash with soap and plenty of water.
- If inhaled: Move the person to fresh air.
- If swallowed: Rinse mouth with water.

In all cases of exposure, seek immediate medical attention.

Operational Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **INF39** and ensuring the safety of laboratory personnel.

Handling:

- **INF39** should be handled in a well-ventilated area, preferably in a chemical fume hood.
- Avoid the formation of dust and aerosols.
- Use only non-sparking tools.

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- Recommended storage temperature is -20°C.
- Keep away from incompatible materials such as strong oxidizing agents.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₃ ClO ₂	
Molecular Weight	224.68 g/mol	
Solubility	Soluble in DMSO and Ethanol	
Storage Temperature	-20°C	

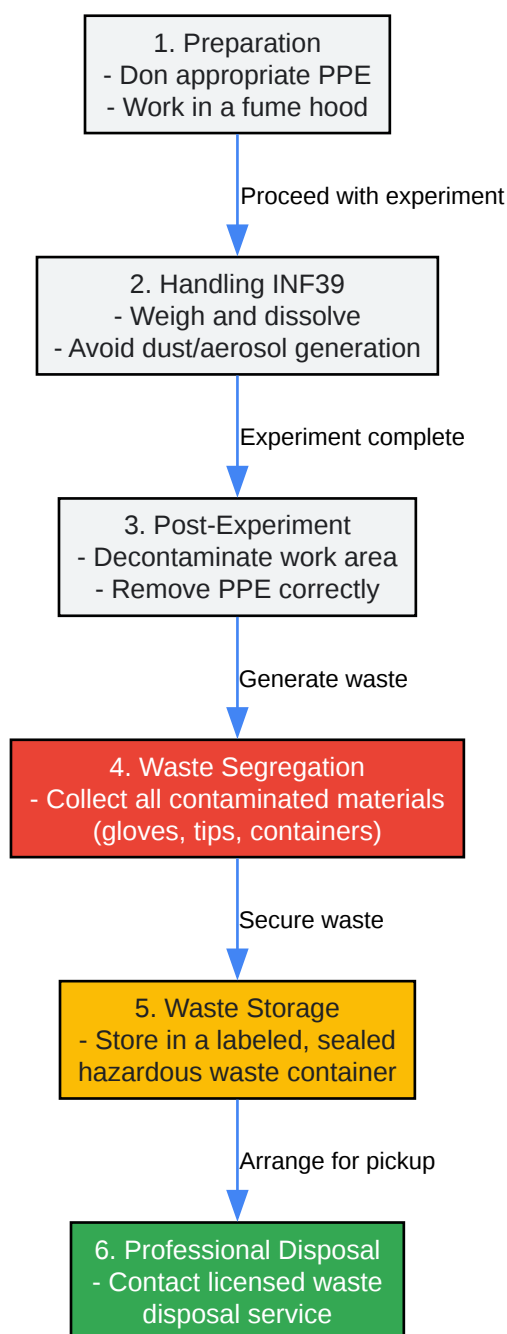
Disposal Plan

All waste materials contaminated with **INF39**, including empty containers, should be treated as hazardous waste.

Disposal Procedure:

- Segregation: Collect all **INF39** waste in a designated, labeled, and sealed container.
- Consult Regulations: Dispose of the waste in accordance with all applicable federal, state, and local environmental regulations.
- Professional Disposal: Contact a licensed professional waste disposal service to arrange for pickup and disposal. Do not attempt to dispose of **INF39** down the drain or in regular trash.

Experimental Workflow: Safe Handling and Disposal of INF39



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Caption: Workflow for the safe handling and disposal of **INF39**.

- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling INF39]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b608100#personal-protective-equipment-for-handling-inf39\]](https://www.benchchem.com/product/b608100#personal-protective-equipment-for-handling-inf39)

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